Structural Elucidation and Characterization of 7-Bromo-3-chloroquinolin-2-amine

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Compound of Interest

Compound Name: *7-Bromo-3-chloroquinolin-2-amine*

Cat. No.: *B13905545*

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Executive Summary

The scaffold **7-Bromo-3-chloroquinolin-2-amine** represents a "privileged structure" in medicinal chemistry, particularly for kinase inhibitors and antimalarial agents.[1] Its orthogonal halogenation pattern (3-Cl, 7-Br) allows for sequential, regioselective cross-coupling reactions (e.g., Suzuki-Miyaura at C7, Buchwald-Hartwig at C2/C3).[1]

However, the synthesis of polysubstituted quinolines is prone to regioisomerism.[1] A common synthetic pitfall is the production of the 2-chloro-3-amine isomer or the 5-bromo regioisomer depending on the cyclization method used (e.g., Knorr vs. Gould-Jacobs).

This guide provides a definitive, self-validating analytical framework to unambiguously confirm the structure of **7-Bromo-3-chloroquinolin-2-amine**, distinguishing it from common synthetic impurities and isomers.[1]

Analytical Strategy: The Triad of Confirmation

To ensure scientific integrity, we employ a "Triad of Confirmation" approach. No single method is sufficient; the convergence of these three datasets provides legal and scientific certainty.[1]

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Figure 1: The logical workflow for structural validation.

Mass Spectrometry: The Halogen Fingerprint

Before NMR analysis, High-Resolution Mass Spectrometry (HRMS) must confirm the presence of exactly one bromine and one chlorine atom. These elements possess distinct natural isotope abundances that create a unique spectral signature.[1][2]

Theoretical Isotope Pattern

- Chlorine (

  :

  ): ~3:1 ratio[1][3][4]

- Bromine (

  :

  ): ~1:1 ratio[1][3]

For a molecule with 1 Br and 1 Cl, the molecular ion (

) splits into three distinct peaks separated by 2 mass units (m/z).[1][2]

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Peak	Composition	Relative Intensity (Approx)	Origin
M	+	100% (Base)	Lightest Isotopes
M+2	(+) & (+)	~130%	Mixed Isotopes
M+4	+	~30%	Heaviest Isotopes

Validation Check: If your MS spectrum shows a 1:1 doublet (M, M+2), you are missing the Chlorine.[1] If you see a 3:1 doublet, you are missing the Bromine.[1] You must observe the M+4 peak to confirm both halogens are present.[1]

NMR Spectroscopy: The Regiochemical Map

Solvent Selection: DMSO-

is required.[1] Chloroform-

(

) often causes broadening of the amine (

) signal due to exchange and poor solubility of amino-quinolines, masking critical coupling information.

Proton ( ) NMR Assignments

The quinoline ring consists of two distinct spin systems: the pyridine ring (heterocyclic) and the benzene ring (carbocyclic).

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Predicted Chemical Shifts (DMSO-

, 400 MHz):

Position	Proton	Multiplicity	Shift (ppm)	Coupling (Hz)	Mechanistic Explanation
2		Broad Singlet	6.5 - 7.2	-	Exchangeable.[1] Broadened by quadrupole N.
3	-	-	-	-	Substituted by Chlorine.
4		Singlet	8.2 - 8.4	-	Critical Diagnostic. No coupling to H3.[1] Deshielded by Ring Current + Cl.
5		Doublet	7.8 - 8.0		Peri-position to N-ring.[1] Ortho to H6.
6		dd	7.4 - 7.6		Ortho to H5, Meta to H8.
7	-	-	-	-	Substituted by Bromine.
8		Doublet	7.6 - 7.8		Meta to H6.[1] Deshielded by adjacent Nitrogen lone pair.[1]

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The "Singlet Test" (Self-Validation)

The most common error is misidentifying the 3-chloro isomer.

- Target (3-Cl): H4 appears as a sharp Singlet.[1]
- Isomer (No 3-substituent): H4 appears as a Doublet (

) due to coupling with H3.[1]
- Isomer (4-Cl): H3 appears as a singlet, but is significantly upfield (

  6.5-7.[1]0) compared to H4.

2D NMR: Definitive Connectivity

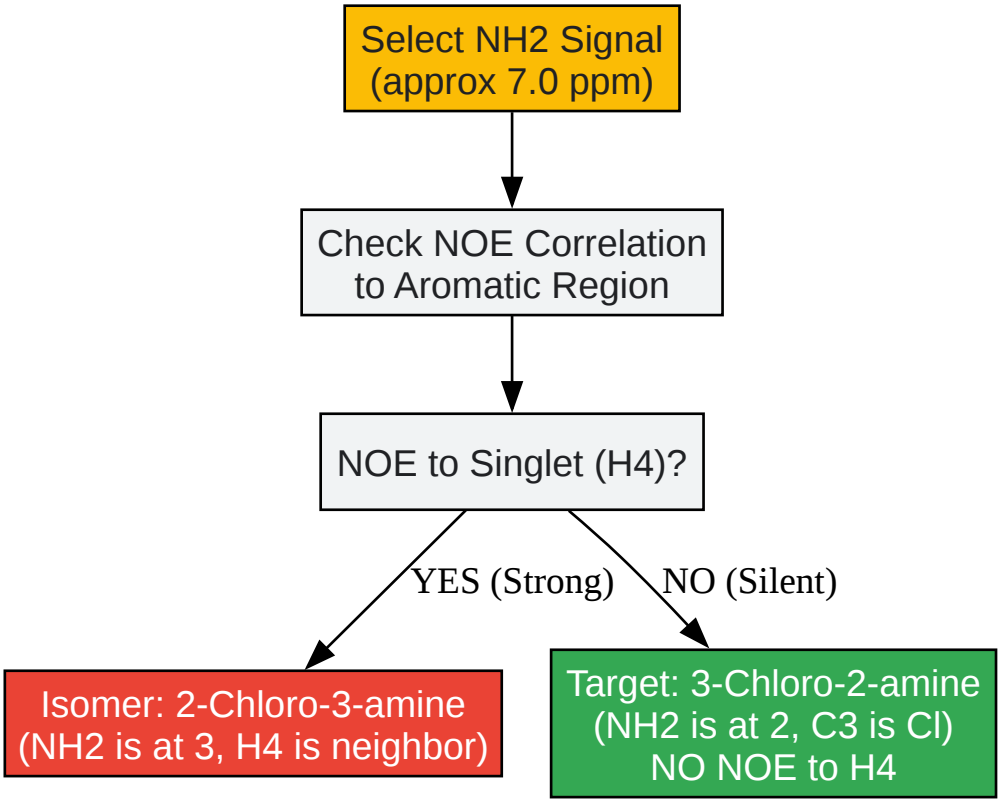
To prove the

is at position 2 and Cl is at position 3 (rather than vice-versa), we utilize NOESY (Nuclear Overhauser Effect Spectroscopy).[1]

The NOESY Logic Gate

We look for spatial proximity (through space, < 5Å) rather than bond connectivity.[1]

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Figure 2: Using NOESY to distinguish the 2-amine/3-chloro regioisomer.

- Scenario A (Target): The ngcontent-ng-c4120160419="" _nghost-ng-c3115686525="" class="inline ng-star-inserted">

  group is at C2.[1] C3 has a Chlorine.[1][2][3][5][6][7][8] C4 has a Proton.[1][5][9] The distance between

  and

  is too large (>5Å).[1] Result: No NOE correlation between

  and the singlet

  .[1]

- Scenario B (Isomer): If the amine were at C3 (and Cl at C2), the

  would be directly adjacent to

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. Result: Strong NOE correlation.

Experimental Protocol

Sample Preparation[1][4][8]

- Mass Spec: Dissolve 0.1 mg in MeOH (LC-MS grade). Direct infusion or UPLC-MS (C18 column, Water/Acetonitrile + 0.1% Formic Acid).[1]
- NMR: Dissolve 5-10 mg in 0.6 mL DMSO-

  .
  - Note: Ensure the sample is free of paramagnetic impurities (e.g., residual copper from Ullmann/coupling reactions) which broaden signals.[1] If broad lines are observed, filter through a small plug of Chelex resin or silica.[1]

Data Acquisition Parameters[1][8]

- 1H NMR: Spectral width -2 to 14 ppm.[1] Relaxation delay (D1)

  2.0s to ensure integration accuracy of aromatic protons.[1]
- 13C NMR: Minimum 512 scans.[1][10] Quinoline quaternary carbons (C2, C3, C4a, C8a) have long relaxation times and low NOE enhancement; they may appear weak.[1]
- HMBC: Optimized for long-range coupling (

).[1]

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